

avocadene thermal behavior and eutectic mixtures

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Compound Focus: Avocadene

CAS No.: 83797-45-9

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Thermal Properties & Eutectic Mixture Data

The table below summarizes the key experimental findings for avocado-derived polyols, highlighting the characteristics of the eutectic mixture.

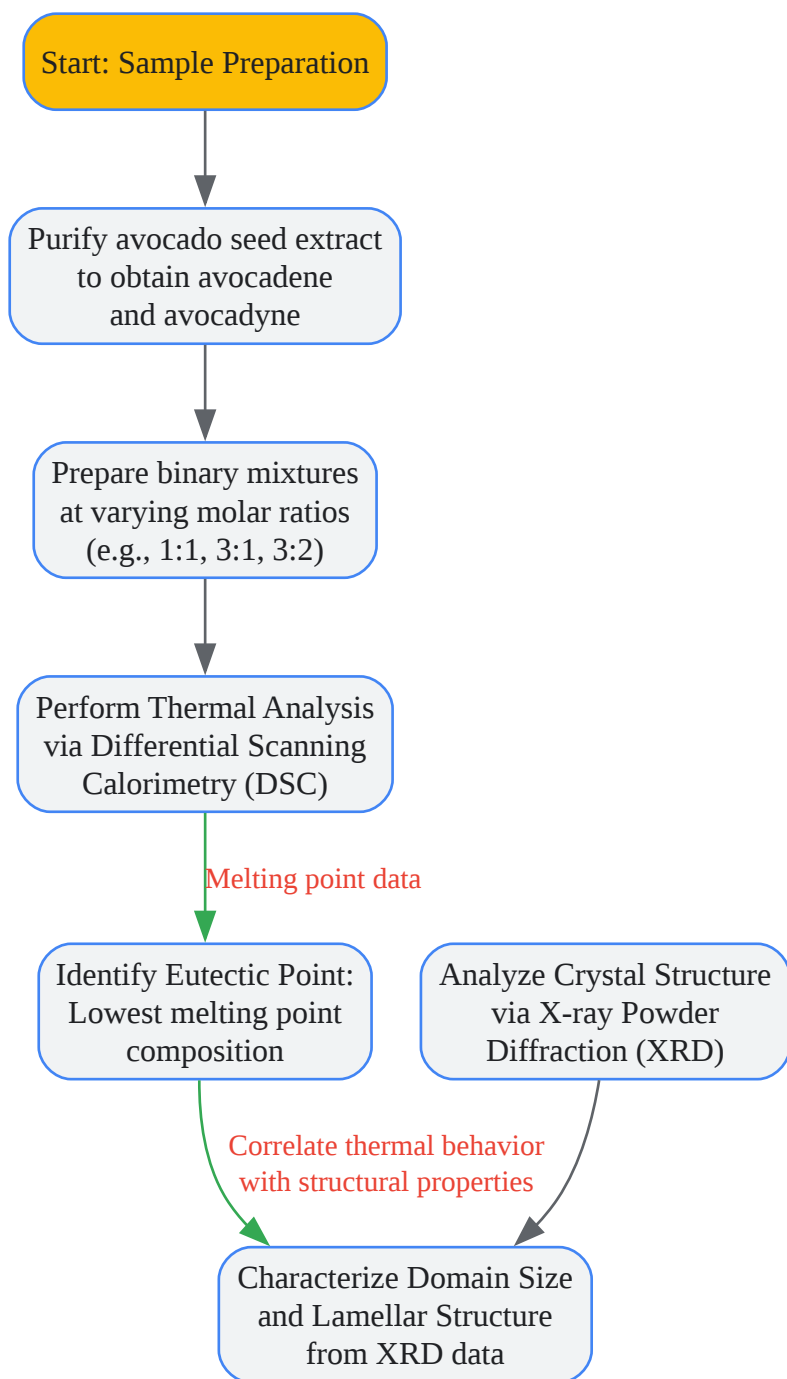
Compound / Mixture	Molar Ratio (Avocadene:Avocadyne)	Peak Melting Point (°C)	Key Characteristics & Implications
Avocadene [1]	Pure Compound	~60 (estimated from chart)	Higher melting point than the eutectic mixture [1].
Avocadyne [1]	Pure Compound	~95 (estimated from chart)	Highest melting point; different crystal structure (polymorphs) [1].
Avocatin B (AVO) [1]	1:1	~45 (estimated from chart)	Eutectic mixture ; lowest melting point and entropy, indicating a more disordered, liquid-like crystal favorable for formulation [1].

Compound / Mixture	Molar Ratio (Avocadene:Avocadyne)	Peak Melting Point (°C)	Key Characteristics & Implications
3:1 Mixture [1]	3:1	~50 (estimated from chart)	Melting point between pure avocadene and the eutectic [1].
3:2 Mixture [1]	3:2	~47 (estimated from chart)	Melting point closer to, but still higher than, the eutectic [1].

The formation of the eutectic mixture was confirmed using **Differential Scanning Calorimetry (DSC)** and **X-ray Powder Diffraction (XRD)** [1]. XRD analysis further revealed that the AVO eutectic has a smaller crystal domain size than the other mixtures, which is a known characteristic of eutectic systems that contributes to a lower melting point [1].

Experimental Protocol for Thermal Characterization

The following methodology outlines how the thermal behavior and eutectic composition of avocado polyols were determined [1]. This workflow was used to generate the data in the table above.



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*Experimental workflow for characterizing **avocadene**-avocadyne eutectic mixtures [1].*

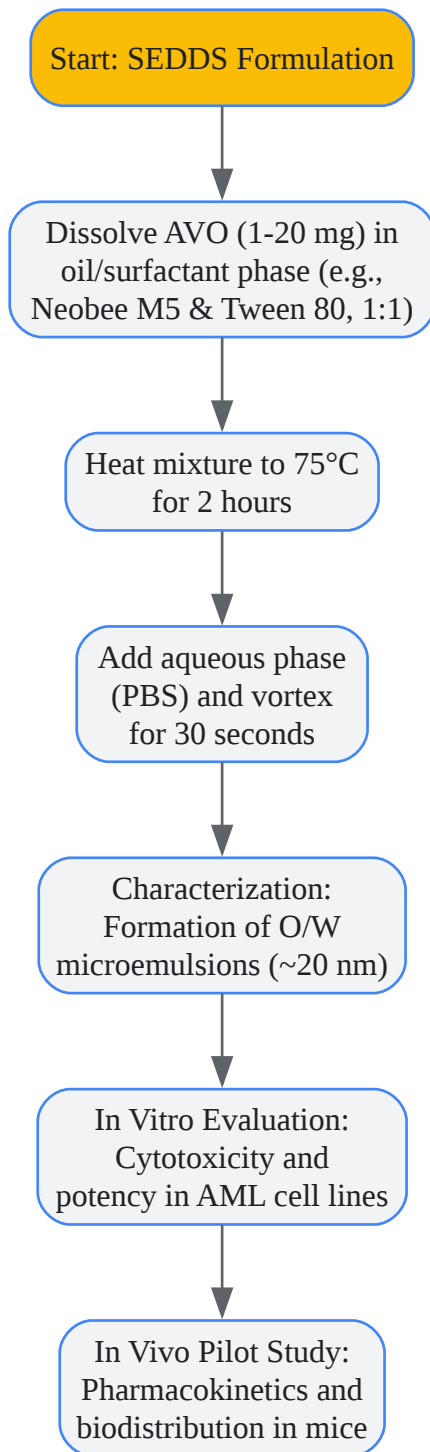
- **Sample Preparation:** **Avocadene** and avocadyne were purified from avocado seed ethyl acetate extracts. Mixtures were prepared at specific molar ratios (1:1, 3:1, 3:2) for analysis [1].
- **DSC Analysis:** Melting points and enthalpies were determined using DSC. The heating rate was $2\text{ }^{\circ}\text{C min}^{-1}$ under a nitrogen flow of 50 mL min^{-1} [1]. The eutectic point was identified as the composition

with the lowest melting temperature [1].

- **XRD Analysis:** Powder XRD was performed in small- and wide-angle regions (SAXS/WAXS) to analyze crystal structure, lamellar arrangement, and domain size [1].

Formulation Application & Protocol

The **avocadene**-avocadyne (AVO) eutectic mixture was successfully incorporated into a Self-Emulsifying Drug Delivery System (SEDDS). The experimental workflow for creating and testing this formulation is detailed below [1].



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Workflow for developing and evaluating the AVO-SEDDES formulation [1].

- **Formulation Composition:** The SEDDES consisted of a **1:1** ratio of medium-chain triglyceride oil (Neobee M5) and surfactant (Tween 80 or Cremophor EL) [1].

- **AVO Incorporation:** AVO (1-20 mg) was dissolved in the oil/surfactant phase by heating at **75°C for 2 hours**. Upon dilution with phosphate-buffered saline (PBS) and vortexing for **30 seconds**, it spontaneously formed transparent oil-in-water (O/W) microemulsions with droplet sizes as small as **20 nm** [1].
- **Key Findings:** The AVO mixture acted as a **bioactive co-surfactant**, significantly reducing emulsion droplet size. This SEDDS formulation enhanced the potency of AVO in acute myeloid leukemia cell lines and improved the encapsulation of poorly water-soluble drugs like naproxen and curcumin [1].

Further Research Directions

The 2020 study provides a strong foundation, but several aspects remain open for further investigation, which aligns with the needs of a research and development audience:

- **Systematic Thermal Analysis:** A detailed phase diagram for the **avocadene-avocadyne** system, constructed from DSC data at numerous composition intervals, would be highly valuable [1] [2].
- **Advanced Characterization:** Investigating other thermal properties, such as **thermal conductivity** and **decomposition kinetics**, could be relevant for processing and stability studies, drawing on methodologies used for other eutectic systems [3].
- **Expanded Formulation Screening:** Exploring a wider range of SEDDS compositions and other advanced delivery systems (e.g., solid dispersions) could further optimize bioavailability [1].

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References

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